

Solvent Yellow 19: A Technical Guide for Non-Polar Staining Applications

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Compound of Interest

Compound Name: Solvent yellow 19

Cat. No.: B082571

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This technical guide provides an in-depth overview of **Solvent Yellow 19** (also known as Somalia Yellow R or C.I. 13900:1), a non-polar, oil-soluble azo dye, and explores its potential applications in the staining of non-polar materials. While primarily utilized in industrial settings for coloring plastics, coatings, and inks, its chemical properties suggest its utility as a staining agent in laboratory and research environments for the visualization of lipids, oils, and other hydrophobic substances.

Core Properties of Solvent Yellow 19

Solvent Yellow 19 is a synthetic dye characterized by its vibrant yellow color and its solubility in organic solvents.^{[1][2]} These properties make it a candidate for lipophilic staining, where the dye preferentially partitions into non-polar environments.

Chemical and Physical Data

A summary of the key quantitative data for **Solvent Yellow 19** is presented in the table below. It is important to note that some discrepancies in molecular formula and weight exist across different sources.

Property	Value	References
C.I. Name	Solvent Yellow 19	
Synonyms	Somalia Yellow R, C.I. 13900:1, Fast Yellow GR	[3] [4]
CAS Number	10343-55-2	
Molecular Formula	C16H11CrN4O8S / C16H14N4O8S	[1]
Appearance	Yellow powder	
Solubility	Insoluble in water; Soluble in ethanol, acetone, chloroform, and other organic solvents.	[2]

Solubility Data

The solubility of **Solvent Yellow 19** in various organic solvents is a critical parameter for its application in non-polar staining. The following table provides a summary of available solubility data.

Solvent	Solubility (g/L)
Ethanol	300
1-methoxy-2-propanol	500
n-Propanol	400
2-ethoxyethanol	500
Methyl Ethyl Ketone (MEK)	500
Ethyl Acetate	400
Toluene	400

General Experimental Protocol for Non-Polar Staining

While specific, validated protocols for the use of **Solvent Yellow 19** in biological or materials science staining are not widely published, a general methodology can be adapted from protocols for other solvent-based lipid stains like Sudan IV or Oil Red O. The following is a generalized protocol that can serve as a starting point for developing a specific application. Optimization of dye concentration, solvent system, and incubation time is highly recommended.

I. Preparation of Staining Solution

- Stock Solution: Prepare a saturated stock solution of **Solvent Yellow 19** in a suitable organic solvent such as 95% ethanol or isopropanol. The high solubility of **Solvent Yellow 19** in these solvents allows for the creation of a concentrated stock.
- Working Solution: Dilute the stock solution with the same solvent to achieve the desired working concentration. A typical starting point for solvent-based lipid stains is a 0.3-0.5% (w/v) solution. The solution should be freshly prepared and filtered before use to remove any undissolved particles.

II. Sample Preparation

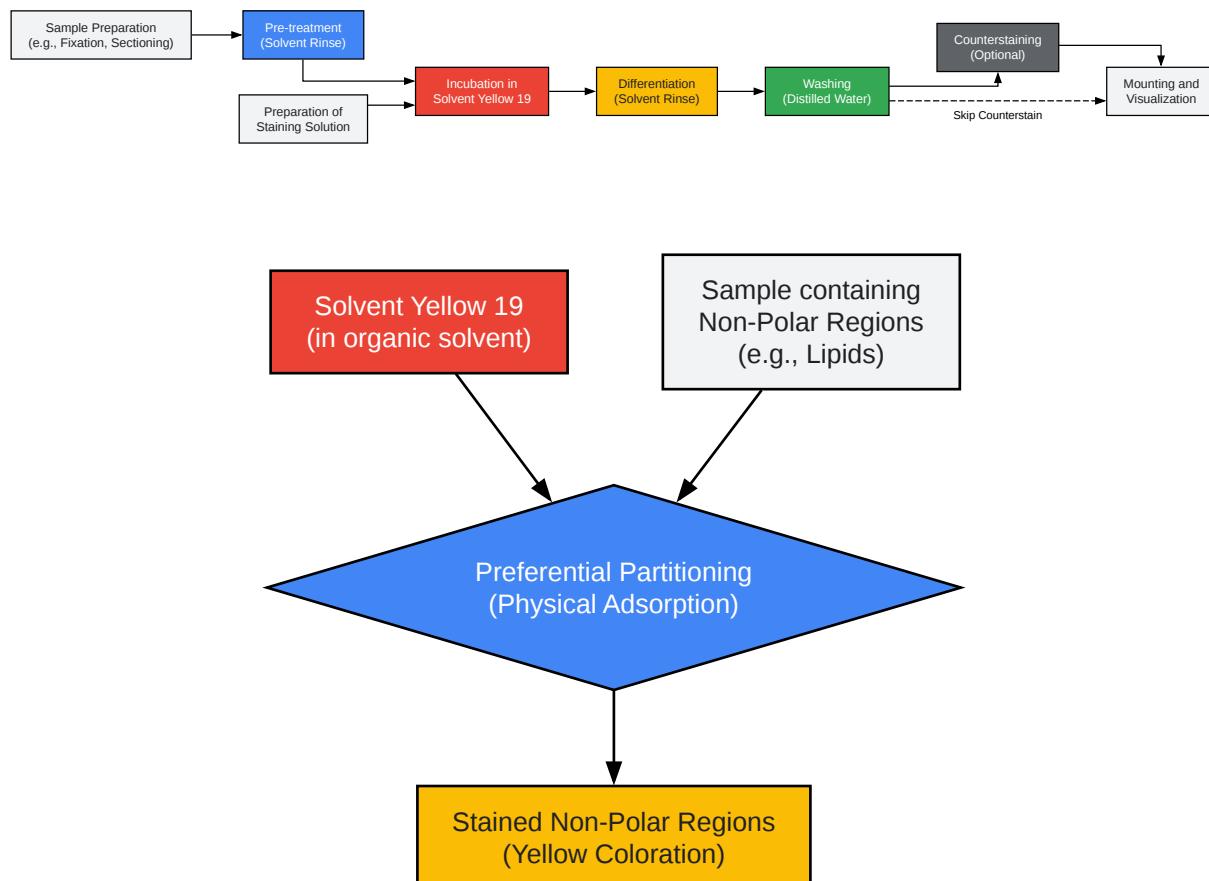
- For Biological Samples (e.g., tissues, cells):
 - Fixation: Fix the samples using a standard fixative such as 10% neutral buffered formalin. Avoid lipid-dissolving fixatives.
 - Sectioning: For tissues, prepare frozen sections as paraffin embedding will remove lipids.
 - Washing: Wash the sections briefly in distilled water.
- For Non-Biological Materials (e.g., polymers, formulations):
 - Ensure the surface to be stained is clean and free of contaminants.
 - The material should be compatible with the solvent used for the staining solution.

III. Staining Procedure

- Pre-treatment: Briefly rinse the sample with the solvent used for the working solution (e.g., 70% ethanol) to facilitate dye penetration.
- Incubation: Immerse the sample in the **Solvent Yellow 19** working solution. Incubation times can vary significantly depending on the sample and desired staining intensity. A starting point could be 10-30 minutes at room temperature.
- Differentiation: Briefly rinse the stained sample in the solvent (e.g., 70% ethanol) to remove excess dye. This step is crucial for reducing background staining and enhancing contrast.
- Washing: Wash the sample thoroughly with distilled water.
- Counterstaining (for biological samples): If desired, a counterstain such as hematoxylin can be used to visualize cell nuclei.
- Mounting: Mount the sample in an aqueous mounting medium.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for non-polar staining using a solvent dye like **Solvent Yellow 19**.



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